

# Application Notes & Protocols: Measuring YU142670 Cell Permeability in Research Models

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## Compound of Interest

Compound Name: **YU142670**

Cat. No.: **B15574990**

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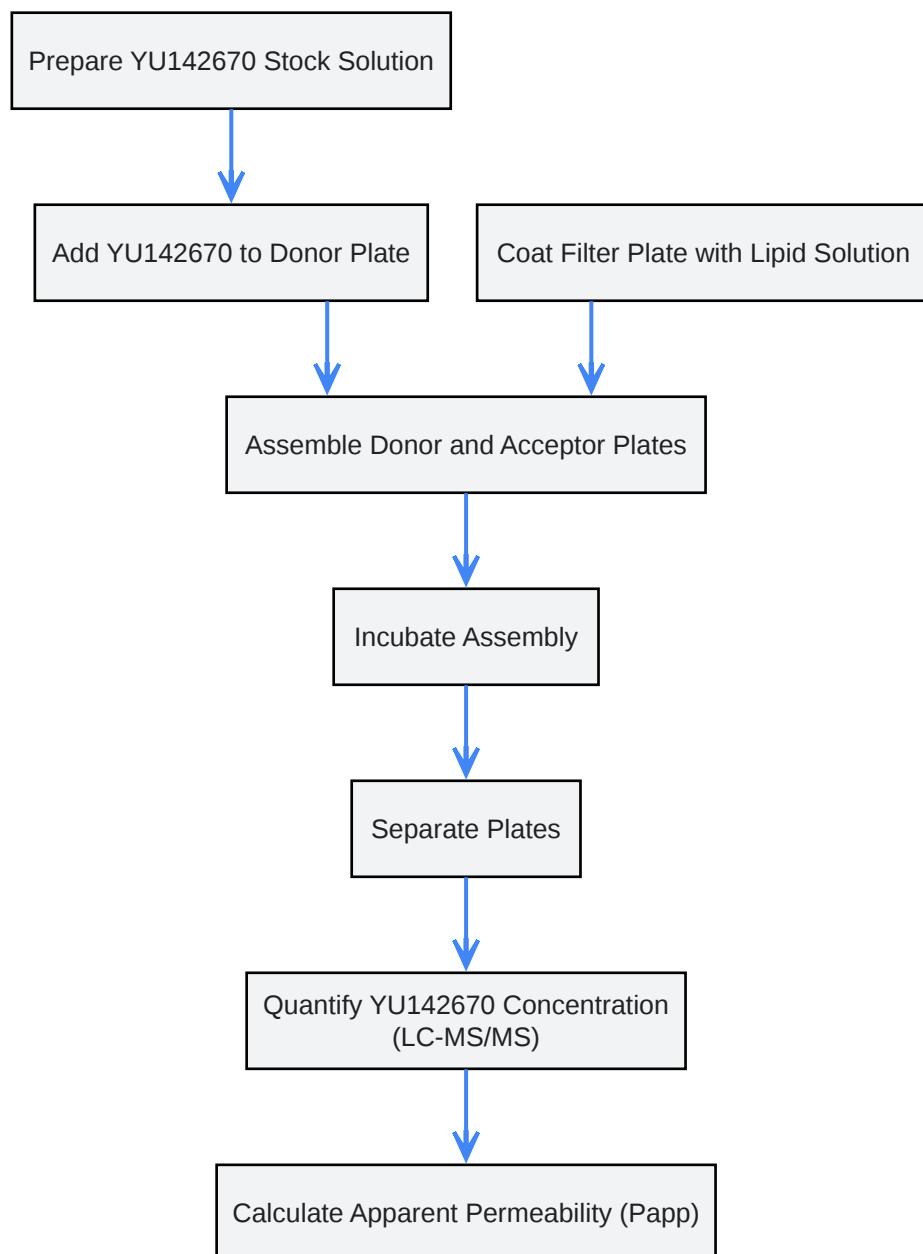
## Introduction

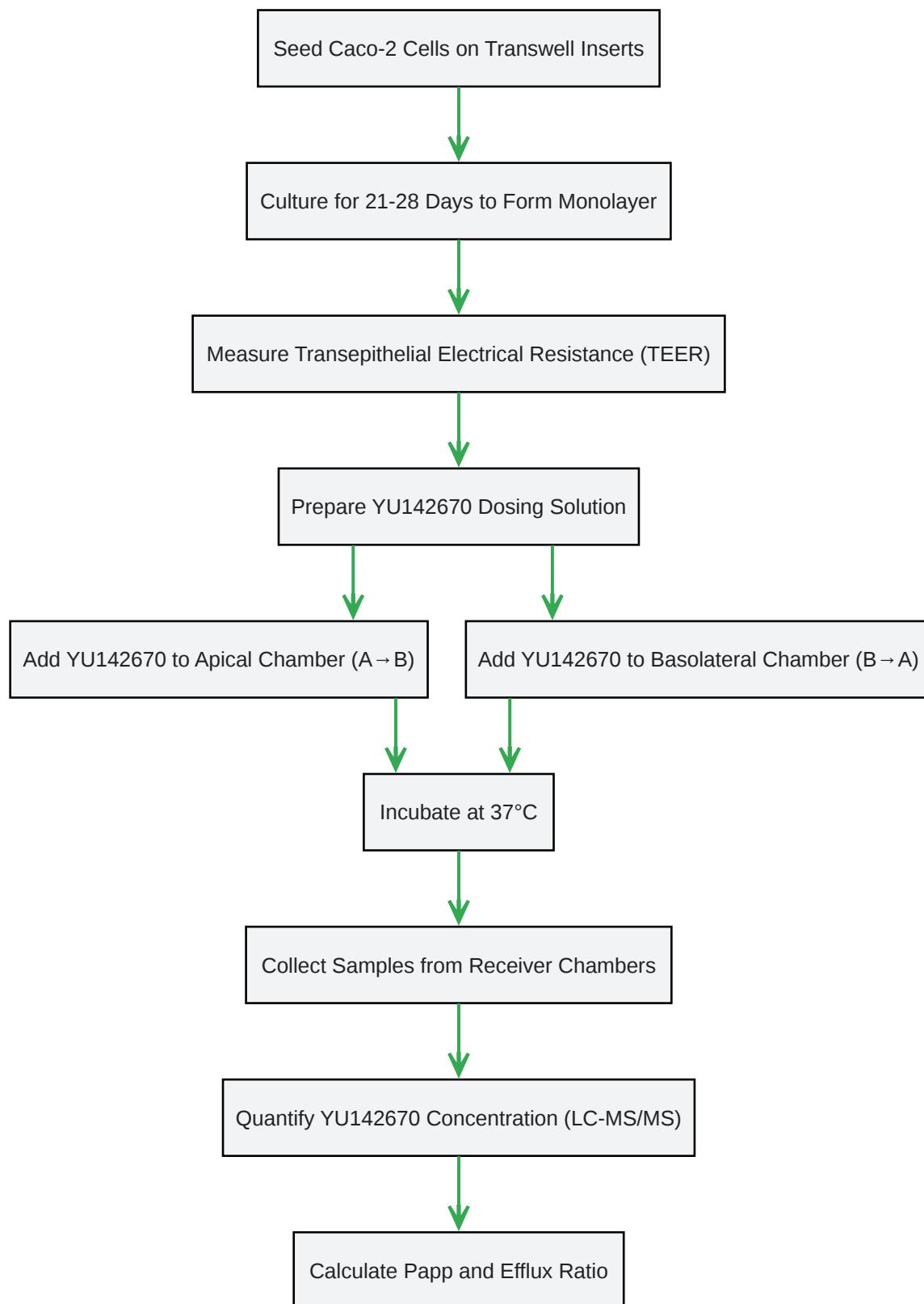
**YU142670** is a selective inhibitor of the inositol 5-phosphatases OCRL1 (INPP5F) and OCRL2 (INPP5B). By inhibiting these enzymes, **YU142670** leads to the cellular accumulation of phosphatidylinositol 4,5-bisphosphate (PI(4,5)P<sub>2</sub>), a key signaling lipid. This accumulation has been shown to disrupt cellular processes such as autophagosome-lysosome fusion. Given that **YU142670**'s targets are intracellular, its ability to cross the cell membrane is a critical determinant of its efficacy in cellular models and its potential as a therapeutic agent.

These application notes provide detailed protocols for measuring the cell permeability of **YU142670** using standard in vitro models. The data generated from these assays will enable researchers to quantify its transport across cellular barriers, predict its in vivo absorption, and understand its potential for reaching intracellular targets.

## Signaling Pathway of **YU142670**

The following diagram illustrates the mechanism of action of **YU142670**.



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- To cite this document: BenchChem. [Application Notes & Protocols: Measuring YU142670 Cell Permeability in Research Models]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15574990#measuring-yu142670-cell-permeability-in-research-models\]](https://www.benchchem.com/product/b15574990#measuring-yu142670-cell-permeability-in-research-models)

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